

Application Note: Quantitative Analysis of [3-(4-Methoxy-phenoxy)-propyl]-methyl-amine

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Compound of Interest

Compound Name: [3-(4-Methoxy-phenoxy)-propyl]-methyl-amine

CAS No.: 303104-76-9

Cat. No.: B1609487

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For: Researchers, scientists, and drug development professionals.

Introduction: The Analytical Imperative for [3-(4-Methoxy-phenoxy)-propyl]-methyl-amine

[3-(4-Methoxy-phenoxy)-propyl]-methyl-amine is a secondary amine containing a methoxy-phenoxy moiety, a structural motif found in various pharmacologically active compounds. Its accurate quantification is critical during drug discovery, development, and quality control processes. Whether assessing pharmacokinetic properties in biological matrices or ensuring the purity and potency of a final drug product, robust and reliable analytical methods are paramount. This guide provides detailed protocols for the quantification of **[3-(4-Methoxy-phenoxy)-propyl]-methyl-amine** using two orthogonal and powerful analytical techniques: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for bioanalytical applications and High-Performance Liquid Chromatography with UV detection (HPLC-UV) for pharmaceutical formulations. The methodologies presented herein are grounded in established principles of analytical chemistry and are designed to meet the rigorous standards of method validation outlined by the International Council for Harmonisation (ICH).^{[1][2]}

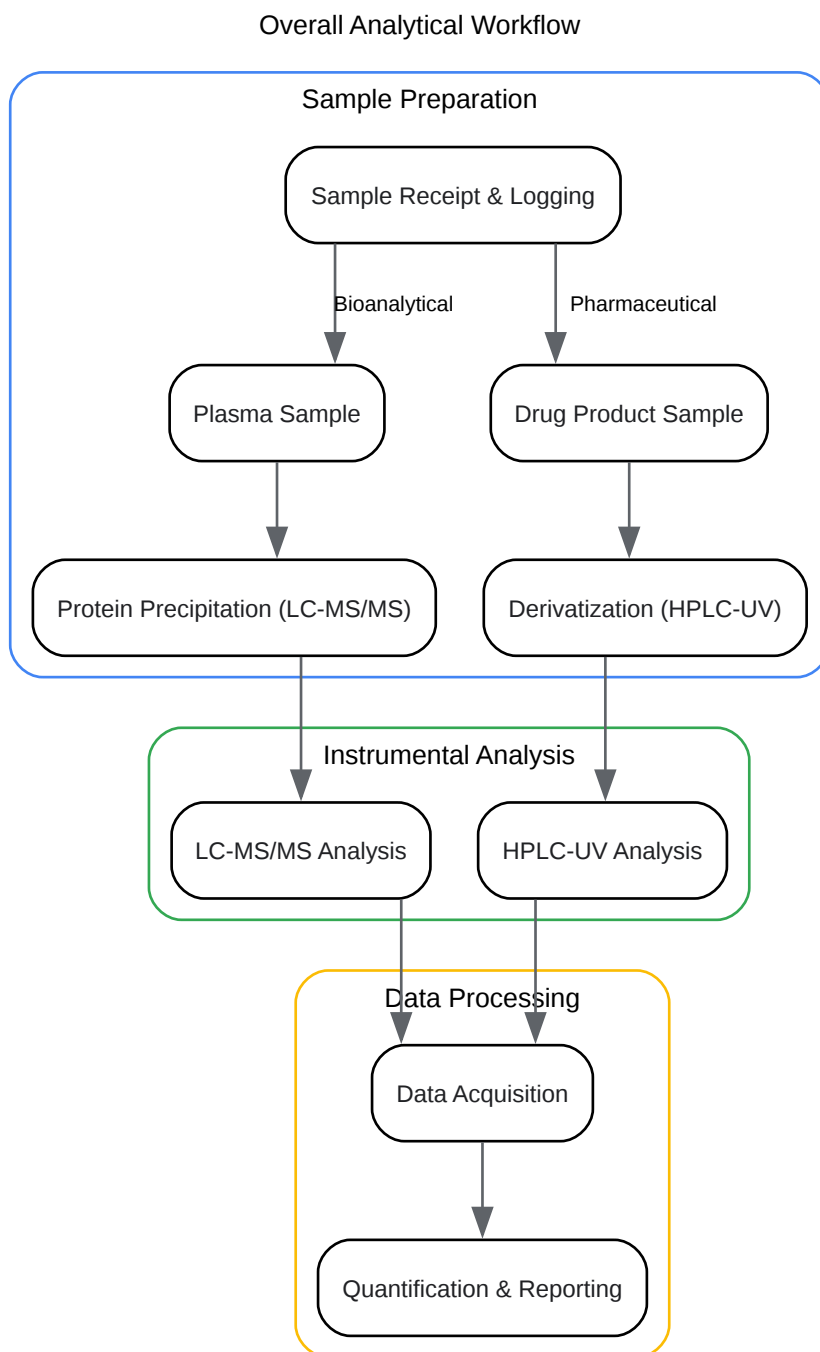
Method Selection Rationale: A Two-Pronged Approach

The choice of an analytical method is dictated by the sample matrix and the required sensitivity. For the quantification of **[3-(4-Methoxy-phenoxy)-propyl]-methyl-amine** in complex biological matrices such as plasma or urine, where the analyte is often present at low concentrations, the unparalleled sensitivity and selectivity of LC-MS/MS make it the gold standard.^{[1][2]} The use of Multiple Reaction Monitoring (MRM) allows for the specific detection of the target analyte, minimizing interference from endogenous matrix components.^{[3][4]}

For the analysis of bulk drug substances or formulated pharmaceutical products, where the analyte concentration is significantly higher, HPLC-UV offers a robust, cost-effective, and widely accessible solution. While the target molecule has a chromophore due to the methoxy-phenoxy group, its UV absorbance may not be strong enough for direct sensitive detection. Therefore, a pre-column derivatization step is proposed to enhance its UV activity and chromatographic retention.^[5]

Visualizing the Analytical Workflow

The following diagram illustrates the general workflow for the quantification of **[3-(4-Methoxy-phenoxy)-propyl]-methyl-amine**, from sample receipt to final data analysis.



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Caption: A generalized workflow for the quantification of **[3-(4-Methoxy-phenoxy)-propyl]-methyl-amine**.

Part 1: LC-MS/MS Method for Bioanalytical Quantification

This protocol is designed for the sensitive and selective quantification of **[3-(4-Methoxy-phenoxy)-propyl]-methyl-amine** in human plasma.

Protocol: LC-MS/MS Analysis

1. Sample Preparation: Protein Precipitation

- Rationale: Protein precipitation is a simple and effective method for removing the majority of proteins from plasma samples, which can interfere with the analysis and damage the analytical column.[\[6\]](#)[\[7\]](#)
- Procedure:
 - To 100 µL of plasma sample in a microcentrifuge tube, add 300 µL of ice-cold acetonitrile containing the internal standard.
 - Vortex for 1 minute to ensure thorough mixing and protein precipitation.
 - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
 - Carefully transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 100 µL of the mobile phase (50:50 water:acetonitrile with 0.1% formic acid) for injection.

2. Chromatographic Conditions

- Rationale: A C18 column is a good starting point for the separation of moderately polar compounds. The use of formic acid in the mobile phase helps to protonate the amine, leading to better peak shape and enhanced ionization in the mass spectrometer.
- Parameters:
 - HPLC System: Agilent 1290 Infinity II LC or equivalent.[\[8\]](#)

- Column: Agilent ZORBAX Eclipse Plus C18 (2.1 x 50 mm, 1.8 μ m) or equivalent.
- Mobile Phase A: Water with 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes, hold at 95% B for 1 minute, return to 5% B and equilibrate for 2 minutes.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 μ L.

3. Mass Spectrometric Conditions

- Rationale: Electrospray ionization in positive ion mode (ESI+) is well-suited for the analysis of amines, which are readily protonated. Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.^{[3][4]} The precursor ion will be the protonated molecule $[M+H]^+$, and product ions will be generated by fragmentation of the propyl-amine chain or the ether linkage.
- Parameters:
 - Mass Spectrometer: Agilent 6470A Triple Quadrupole LC/MS or equivalent.^[8]
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Capillary Voltage: 3500 V.
 - Gas Temperature: 300°C.
 - Gas Flow: 8 L/min.
 - Nebulizer Pressure: 35 psi.
 - MRM Transitions (Hypothetical):

- Analyte: Precursor > Product 1 (Quantifier), Precursor > Product 2 (Qualifier)
- Internal Standard: (A stable isotope-labeled version of the analyte is recommended)

Part 2: HPLC-UV Method for Pharmaceutical Analysis

This protocol is suitable for the quantification of **[3-(4-Methoxy-phenoxy)-propyl]-methyl-amine** in a pharmaceutical formulation, such as a tablet or capsule.

Protocol: HPLC-UV Analysis with Pre-column Derivatization

1. Sample Preparation and Derivatization

- Rationale: Direct UV detection of the analyte may lack sensitivity. Derivatization with a reagent like 9-fluorenylmethyl chloroformate (FMOC-Cl) introduces a highly UV-active group, significantly enhancing the detection limit.[\[5\]](#)
- Procedure:
 - Weigh and finely powder a representative number of tablets.
 - Accurately weigh a portion of the powder equivalent to a target concentration of the active ingredient and transfer to a volumetric flask.
 - Add a suitable solvent (e.g., methanol) to dissolve the analyte and sonicate for 15 minutes. Dilute to volume.
 - Filter an aliquot through a 0.45 µm syringe filter.
 - To 100 µL of the filtered sample solution, add 100 µL of borate buffer (pH 9.0) and 200 µL of FMOC-Cl solution (in acetonitrile).
 - Vortex and allow the reaction to proceed at room temperature for 10 minutes.
 - Add 100 µL of a primary amine solution (e.g., glycine) to quench the excess FMOC-Cl.

- Inject an aliquot of this solution into the HPLC system.

2. Chromatographic Conditions

- Rationale: A C18 column is suitable for the separation of the derivatized analyte. The mobile phase composition is optimized to achieve good resolution and peak shape.
- Parameters:
 - HPLC System: Waters Alliance e2695 Separation Module or equivalent.
 - Column: Waters XBridge C18 (4.6 x 150 mm, 5 μ m) or equivalent.
 - Mobile Phase A: Phosphate Buffer (pH 3.0).
 - Mobile Phase B: Acetonitrile.
 - Isocratic Elution: 60:40 (A:B).
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30°C.
 - Injection Volume: 20 μ L.
 - UV Detection: 265 nm (based on the absorbance of the Fmoc group).

Method Validation and Data Presentation

Both methods should be validated according to ICH Q2(R1) guidelines to ensure they are fit for their intended purpose.^{[1][2]} Key validation parameters are summarized in the table below.

Validation Parameter	LC-MS/MS (Bioanalytical)	HPLC-UV (Pharmaceutical)	ICH Acceptance Criteria
Specificity	No interfering peaks at the retention time of the analyte and IS.	No interference from excipients or degradation products.	Method should be specific for the analyte.
Linearity (r^2)	> 0.99	> 0.99	$r^2 \geq 0.99$
Accuracy (% Recovery)	85-115% (LLOQ: 80-120%)	98-102%	Varies with concentration.
Precision (% RSD)	< 15% (LLOQ: < 20%)	< 2%	Varies with method type.
Limit of Quantification (LOQ)	To be determined experimentally.	To be determined experimentally.	Signal-to-noise ratio ≥ 10 .
Robustness	Insensitive to small variations in method parameters.	Insensitive to small variations in method parameters.	No significant change in results.

Conclusion

The LC-MS/MS and HPLC-UV methods detailed in this application note provide robust and reliable frameworks for the quantification of **[3-(4-Methoxy-phenoxy)-propyl]-methyl-amine** in both biological and pharmaceutical matrices. The choice of method will depend on the specific application, required sensitivity, and available instrumentation. Proper method validation is essential to ensure the generation of high-quality, reproducible data in a regulated environment.

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